

Analytical Chemistry Applications of Nickel Bromide Trihydrate: Application Notes and Protocols

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Compound of Interest

Compound Name: *Nickel bromide trihydrate*

Cat. No.: *B12056018*

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Introduction

Nickel bromide trihydrate ($\text{NiBr}_2 \cdot 3\text{H}_2\text{O}$) is a versatile inorganic salt with emerging applications in analytical chemistry.^{[1][2]} Its utility stems from its properties as a source of nickel(II) ions, its catalytic activity in certain reactions, and its role as a reagent in the formation of colored complexes suitable for spectrophotometric analysis.^{[1][3]} This document provides detailed application notes and experimental protocols for the use of **nickel bromide trihydrate** in key analytical techniques relevant to research, quality control, and drug development. The protocols outlined below offer step-by-step guidance for the preparation of standards and the analysis of samples, ensuring accuracy and reproducibility in laboratory settings. While direct analytical methodologies employing **nickel bromide trihydrate** as a primary reagent are not extensively documented, its application as a precursor for nickel standards in spectroscopic analysis is a fundamental and critical procedure.

Application Note 1: Preparation of Nickel(II) Standard Solutions for Atomic Absorption Spectroscopy (AAS) and Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) Application

Accurate quantification of nickel content is crucial in various stages of drug development, from monitoring residual catalyst in active pharmaceutical ingredients (APIs) to assessing elemental impurities in final drug products. **Nickel bromide trihydrate** serves as an excellent, stable, and high-purity primary standard for the preparation of nickel calibration standards for analysis by Flame Atomic Absorption Spectroscopy (FAAS) and Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES).

Principle

A precisely weighed amount of **nickel bromide trihydrate** is dissolved to create a stock solution of known nickel concentration. This stock solution is then serially diluted to prepare a series of working standards with concentrations that bracket the expected nickel concentration in the sample. These standards are used to generate a calibration curve, from which the concentration of nickel in an unknown sample can be determined by measuring its absorbance (in AAS) or emission intensity (in ICP-OES).

Experimental Protocol

1.3.1 Materials and Reagents

- **Nickel bromide trihydrate** ($\text{NiBr}_2 \cdot 3\text{H}_2\text{O}$), analytical grade or higher
- Deionized water (18 $\text{M}\Omega \cdot \text{cm}$)
- Nitric acid (HNO_3), trace metal grade
- Volumetric flasks (Class A)
- Pipettes (Class A)

- Analytical balance

1.3.2 Preparation of 1000 ppm Nickel Stock Solution

- Accurately weigh 4.785 g of **Nickel bromide trihydrate** ($\text{NiBr}_2 \cdot 3\text{H}_2\text{O}$).
- Quantitatively transfer the weighed solid to a 1000 mL volumetric flask.
- Add approximately 500 mL of deionized water to dissolve the salt.
- Add 10 mL of concentrated nitric acid to aid in dissolution and prevent hydrolysis.
- Dilute to the mark with deionized water, cap, and invert the flask several times to ensure homogeneity.
- This solution has a nominal concentration of 1000 mg/L (ppm) of Ni^{2+} .

1.3.3 Preparation of Working Standards (Example for a 1-10 ppm range)

- Pipette 1.0 mL of the 1000 ppm Nickel Stock Solution into a 100 mL volumetric flask.
- Dilute to the mark with deionized water containing 1% (v/v) nitric acid. This is your 10 ppm working standard.
- Prepare a series of lower concentration standards by serial dilution of the 10 ppm standard as described in the table below.

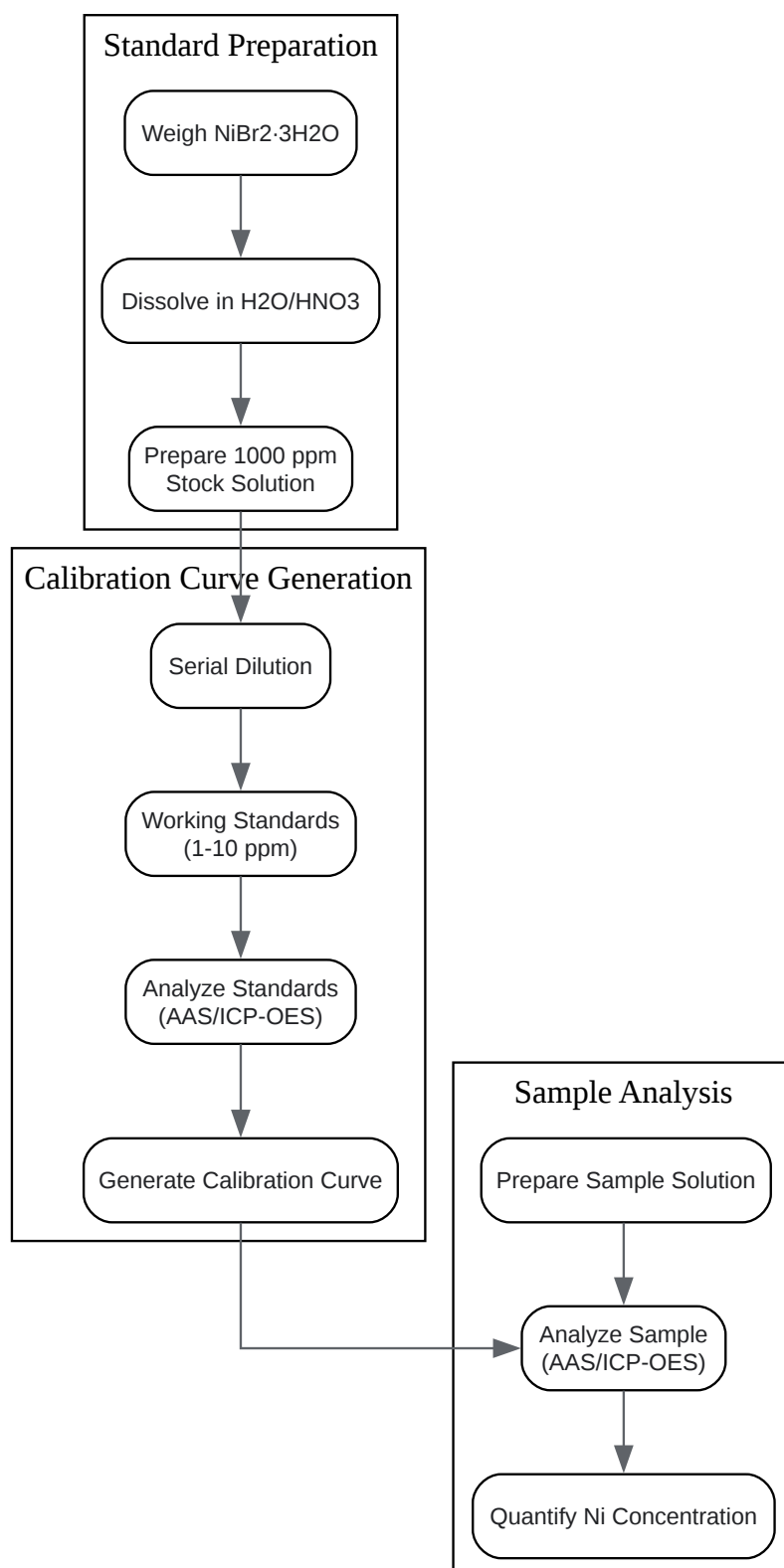
Quantitative Data

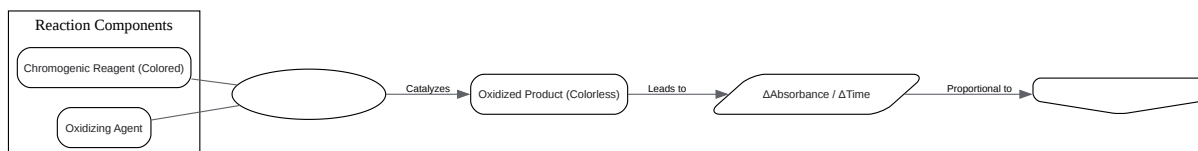
The following table outlines the preparation of a typical set of calibration standards and presents illustrative performance data.

Standard Concentration (ppm Ni ²⁺)	Volume of 10 ppm Standard (mL)	Final Volume (mL)	Typical FAAS Absorbance (at 232.0 nm)	Typical ICP-OES Intensity (at 231.604 nm)
1.0	10.0	100	0.045	50,000
2.5	25.0	100	0.112	125,000
5.0	50.0	100	0.225	250,000
7.5	75.0	100	0.338	375,000
10.0	100.0	100	0.450	500,000

Note: Absorbance and intensity values are for illustrative purposes and will vary depending on the specific instrument and its operating conditions.

Workflow Diagram





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